

Personal protective equipment for handling JNJ-3790339

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Compound of Interest		
Compound Name:	JNJ-3790339	
Cat. No.:	B12412595	Get Quote

Essential Safety and Handling Guide for JNJ-3790339

This guide provides crucial safety, operational, and disposal protocols for researchers, scientists, and drug development professionals handling **JNJ-3790339**. The following procedures are designed to ensure a safe laboratory environment and minimize exposure risk.

JNJ-3790339 is a potent and selective inhibitor of diacylglycerol kinase α (DGK α) and an analog of Ritanserin.[1][2][3] It demonstrates cytotoxic effects on malignant cells and enhances T-cell activation.[1][2][3] Due to its potent and cytotoxic nature, careful handling is mandatory to prevent personnel exposure and environmental contamination.

Hazard Identification and Personal Protective Equipment (PPE)

While a specific Safety Data Sheet (SDS) for **JNJ-3790339** is not publicly available, its known cytotoxic properties necessitate a comprehensive approach to personal protection. The recommendations below are based on guidelines for handling potent kinase inhibitors and other hazardous chemical compounds.[4][5][6][7]

Recommended Personal Protective Equipment (PPE):



PPE Category	Item	Specifications
Eye Protection	Safety goggles with side shields	Must be worn at all times in the designated handling area.
Hand Protection	Nitrile or chemotherapy-rated gloves	Double gloving is required when handling the solid compound or concentrated solutions.
Body Protection	Impervious laboratory coat or gown	Should be resistant to chemical permeation.
Respiratory Protection	Suitable respirator (e.g., N95 or higher)	Mandatory when handling the compound as a powder outside of a certified chemical fume hood or biological safety cabinet to prevent aerosol inhalation.[4]

Note: All disposable PPE should not be reused. Reusable PPE must be properly decontaminated after each use.

Operational Plan: Step-by-Step Handling Procedures

- 1. Preparation and Workspace Setup:
- Designated Area: All handling of JNJ-3790339, particularly weighing the solid form and preparing stock solutions, must occur in a designated area within a certified chemical fume hood or a Class II Biosafety Cabinet (BSC).
- Surface Protection: The work surface should be covered with absorbent, plastic-backed paper to contain any spills.
- 2. Compound Handling and Solution Preparation:
- Acclimatization: Before use, allow the vial of JNJ-3790339 to equilibrate to room temperature for at least one hour prior to opening.[8]







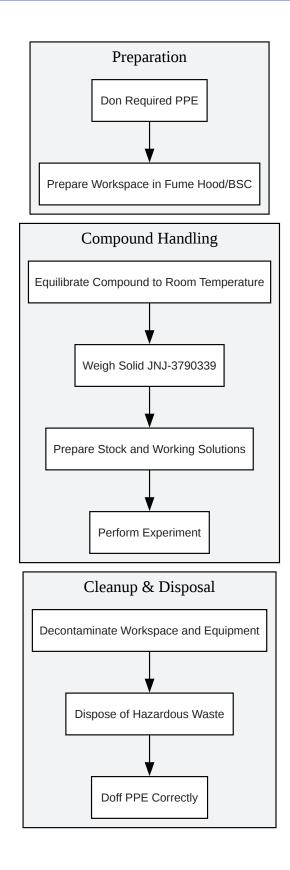
- Weighing: Carefully weigh the desired amount of the powdered compound within the containment of a fume hood or BSC.
- Dissolving: Prepare solutions on the same day of use whenever possible.[8] If stock solutions need to be prepared in advance, they should be stored as aliquots in tightly sealed vials at -20°C for up to one month.[8]
- Labeling: Clearly label all solutions with the compound name, concentration, preparation date, and user's initials.
- 3. Post-Handling Decontamination and Cleanup:
- Workspace Decontamination: After each use, thoroughly wipe down all surfaces and equipment within the fume hood or BSC with an appropriate decontamination solution (e.g., a high-pH solution or a validated commercial product).
- Waste Disposal: Dispose of the absorbent paper and any contaminated materials as hazardous chemical waste in accordance with institutional and local regulations.

4. Doffing PPE:

• Remove PPE in the correct order to prevent cross-contamination. Typically, the outer gloves are removed first, followed by the lab coat, and then the inner gloves.

Experimental Workflow for Handling JNJ-3790339





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Caption: Workflow for the safe handling of JNJ-3790339.



Disposal Plan

All waste materials contaminated with **JNJ-3790339** must be treated as hazardous chemical waste.

Waste Segregation and Disposal:

Waste Type	Disposal Procedure
Solid Waste	Contaminated PPE (gloves, gowns, etc.), absorbent paper, and weighing papers should be collected in a dedicated, clearly labeled hazardous waste container.
Liquid Waste	Unused solutions and contaminated solvents should be collected in a sealed, properly labeled hazardous liquid waste container. Do not pour down the drain.
Contaminated needles, syringes, and of sharps Waste sharps must be disposed of in a design sharps container for hazardous chemic	

Follow all institutional, local, and national regulations for the disposal of hazardous chemical waste.

Emergency Procedures

Spill Management:

- Evacuate: Alert others in the immediate area and evacuate if the spill is large or outside of a containment system.
- Contain: If safe to do so, contain the spill using a chemical spill kit. Cover liquid spills with absorbent material and solid spills with a damp cloth to avoid generating dust.
- Decontaminate: Clean the spill area with an appropriate decontamination solution.
- Dispose: Collect all cleanup materials in a sealed bag and dispose of as hazardous waste.



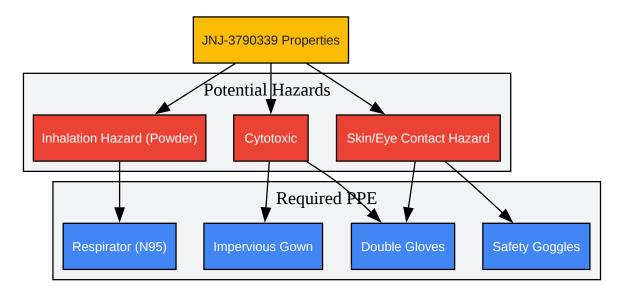
• Report: Report the incident to the laboratory supervisor and the institutional safety office.

Personnel Exposure:

- Skin Contact: Immediately remove contaminated clothing and wash the affected area with copious amounts of soap and water for at least 15 minutes.
- Eye Contact: Immediately flush eyes with a gentle stream of water for at least 15 minutes, holding the eyelids open.
- Inhalation: Move the affected person to fresh air.
- Ingestion: Do not induce vomiting.

In all cases of personnel exposure, seek immediate medical attention and provide the medical team with information about the compound.

Logical Relationship for PPE Selection



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Caption: Rationale for PPE selection based on compound hazards.



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